

Safeguarding Your Laboratory and the Environment: Proper Disposal of Buturon

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Compound of Interest

Compound Name: Buturon

Cat. No.: B166553

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For researchers and scientists engaged in drug development and other laboratory-based disciplines, the responsible management of chemical waste is a cornerstone of operational safety and environmental stewardship. **Buturon**, a phenylurea herbicide now considered obsolete in many regions, requires meticulous handling and disposal to mitigate its potential hazards.^[1] This guide provides essential, step-by-step procedures for the proper disposal of **Buturon**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

Immediate Safety Precautions

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **Buturon** and adhere to all recommended safety protocols. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies **Buturon** as harmful if swallowed and toxic in contact with skin.^[2]

Required Personal Protective Equipment (PPE):

- **Gloves:** Wear chemical-resistant gloves.
- **Eye Protection:** Use chemical safety goggles or a face shield.
- **Lab Coat:** A fully buttoned lab coat is necessary to protect against spills.

- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used.[3]

Handle **Buturon** in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of dust or vapors.[3]

Chemical and Physical Properties of Buturon

Understanding the properties of **Buturon** is crucial for its safe handling and disposal.

Property	Value
Molecular Formula	C ₁₂ H ₁₃ ClN ₂ O[4]
Molar Mass	236.7 g/mol [4]
Appearance	White crystalline solid[5]
Melting Point	149°C[4]
Boiling Point	394.9°C (Predicted)[4]
Solubility in Water	Practically insoluble[5]
Density	1.233 g/cm ³ [6]

Step-by-Step Disposal Procedure

The disposal of **Buturon** must comply with all federal, state, and local environmental regulations.[3] Under no circumstances should **Buturon** be disposed of down the drain or in regular trash.[7]

Step 1: Segregation and Waste Collection

- Designate a Waste Container: Use a dedicated, clearly labeled, and chemically compatible container for **Buturon** waste. The container must be in good condition, with no leaks or cracks, and should be kept closed except when adding waste.[7]
- Labeling: The container must be marked with a "Hazardous Waste" label, and the full chemical name, "**Buturon**," must be clearly written. Chemical formulas or abbreviations are

not acceptable.[7]

- Separate Waste Streams:
 - Solid **Buturon** Waste: Unused or expired solid **Buturon** should be placed directly into the designated hazardous waste container.
 - Contaminated Materials: Disposable items such as gloves, weighing paper, and pipette tips that have come into contact with **Buturon** should be collected in a separate, clearly labeled hazardous waste bag or container.[8]
 - Solutions Containing **Buturon**: Liquid waste containing **Buturon** should be collected in a designated, sealed, and labeled container for hazardous liquid waste.

Step 2: Storage of **Buturon** Waste

Store the hazardous waste container in a designated, secure, and well-ventilated area away from incompatible materials. Secondary containment should be used to prevent the spread of material in case of a leak.[7]

Step 3: Arrange for Professional Disposal

The final disposal of **Buturon** waste must be handled by a licensed professional waste disposal service.[3]

- Contact Environmental Health and Safety (EHS): Your institution's EHS office is the primary point of contact for arranging the pickup and disposal of hazardous waste.[8]
- Provide Accurate Information: Be prepared to provide the EHS office or the waste disposal contractor with the exact chemical name and the quantity of the waste.[8]
- Incineration: A common and recommended method for the disposal of obsolete pesticides like **Buturon** is high-temperature incineration in a facility equipped with afterburners and scrubbers to neutralize harmful emissions.[3]

Step 4: Decontamination of Reusable Labware

- Triple Rinsing: Glassware and other reusable equipment contaminated with **Buturon** should be triple-rinsed with an appropriate solvent. The rinsate from this process must be collected and treated as hazardous waste.^[7]
- Final Cleaning: After the initial solvent rinse, the labware can be washed with soap and water.

Logical Workflow for Buturon Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Buturon**.



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Caption: Workflow for the proper disposal of **Buturon** waste.

By adhering to these procedures, laboratory professionals can ensure the safe handling and disposal of **Buturon**, thereby protecting themselves, their colleagues, and the environment.

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